

Application Note: Storage & Handling of C598-0466 (USP7/USP10 Inhibitor)

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Compound of Interest

Compound Name: C598-0466

Cat. No.: B1573889

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Executive Summary

C598-0466 is a bioactive small molecule primarily identified as an inhibitor of USP7 (Ubiquitin Specific Peptidase 7) and USP10, playing a critical role in modulating protein stability in pathways such as FLT3-ITD signaling in acute myeloid leukemia (AML).

Unlike many lyophilized inhibitors, **C598-0466** is frequently supplied as a viscous yellow oil or a low-melting solid. This physical state requires specific handling protocols distinct from standard powders to ensure accurate dosing and prevent degradation. This guide defines the optimal conditions for maintaining the compound's integrity in its neat (source) form versus solubilized stock solutions.

Key Chemical Properties

Property	Specification
Compound Name	C598-0466
Chemical Name	9-chloro-N-(3-(dipropylamino)propyl)-5,6,7,8-tetrahydroacridine-3-carboxamide
Target	USP7 / USP10
Physical State	Yellow Oil (at Room Temp)
Molecular Weight	401.97 g/mol
Solubility (DMSO)	≥ 40.2 mg/mL (Optimal)
Solubility (Ethanol)	≥ 12.1 mg/mL (Requires sonication)
Solubility (Water)	Insoluble

Storage Protocols: Neat Compound vs. Solution

A. Neat Compound (Source Material)

The "neat" form refers to the undiluted compound as supplied by the manufacturer. Since **C598-0466** acts as an oil or semi-solid, it is highly susceptible to oxidation and moisture uptake if the vial seal is compromised.

- Temperature: Store immediately at -20°C.
- Container: Keep in the original manufacturer's vial, tightly sealed with a parafilm wrap over the cap to minimize gas exchange.
- Light Protection: Store in the dark. The acridine scaffold can be photosensitive; exposure to UV or ambient light should be minimized.
- Desiccation: Store within a secondary container (e.g., a sealable bag or jar) containing active desiccant packs to prevent moisture condensation during retrieval.

B. Solubilized Stock Solution

Once reconstituted (typically in DMSO), the stability profile changes. Solubilized small molecules are kinetically more prone to hydrolysis and oxidation.

- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide) is the gold standard. Avoid water-containing buffers for stock storage.
- Temperature: Store at -80°C for long-term retention (>2 weeks). Store at -20°C for short-term use (<2 weeks).
- Freeze-Thaw: Strictly avoid multiple freeze-thaw cycles. Each cycle introduces micro-precipitation and hydrolysis risks.
- Aliquot Strategy: Single-use aliquots are mandatory. (See Protocol 2 below).

Experimental Protocols

Protocol 1: Reconstitution of Viscous Oil (C598-0466)

Rationale: Because **C598-0466** is an oil, "weighing out" a specific amount is inaccurate and leads to significant loss on the weighing boat. The "Wash-In" method is required.

Materials:

- **C598-0466** Vial (Neat)^[1]
- Anhydrous DMSO (High Purity, ≥99.9%)
- Vortex Mixer
- Pipettes & Tips

Step-by-Step Procedure:

- Equilibration: Remove the **C598-0466** vial from -20°C storage and allow it to equilibrate to room temperature (approx. 15–20 mins) inside a desiccator. Do not open cold vials; condensation will ruin the compound.
- Solvent Calculation: Determine the total amount of compound in the vial (e.g., 10 mg) from the label. Calculate the volume of DMSO needed to reach a master stock concentration

(e.g., 10 mM or 25 mg/mL).

- Formula: $\text{Volume (mL)} = \text{Mass (mg)} / \text{Concentration (mg/mL)}$.
- Direct Addition: Add the calculated volume of DMSO directly into the manufacturer's vial.
- Dissolution: Vortex vigorously for 30–60 seconds. Ensure the oil adhering to the vial walls is fully dissolved into the solvent.
 - Visual Check: The solution should be a clear, homogenous yellow liquid. If "oil droplets" persist, sonicate in a water bath for 2 minutes.
- Transfer: Only after full dissolution should you transfer the solution to a new vessel or aliquot tubes.

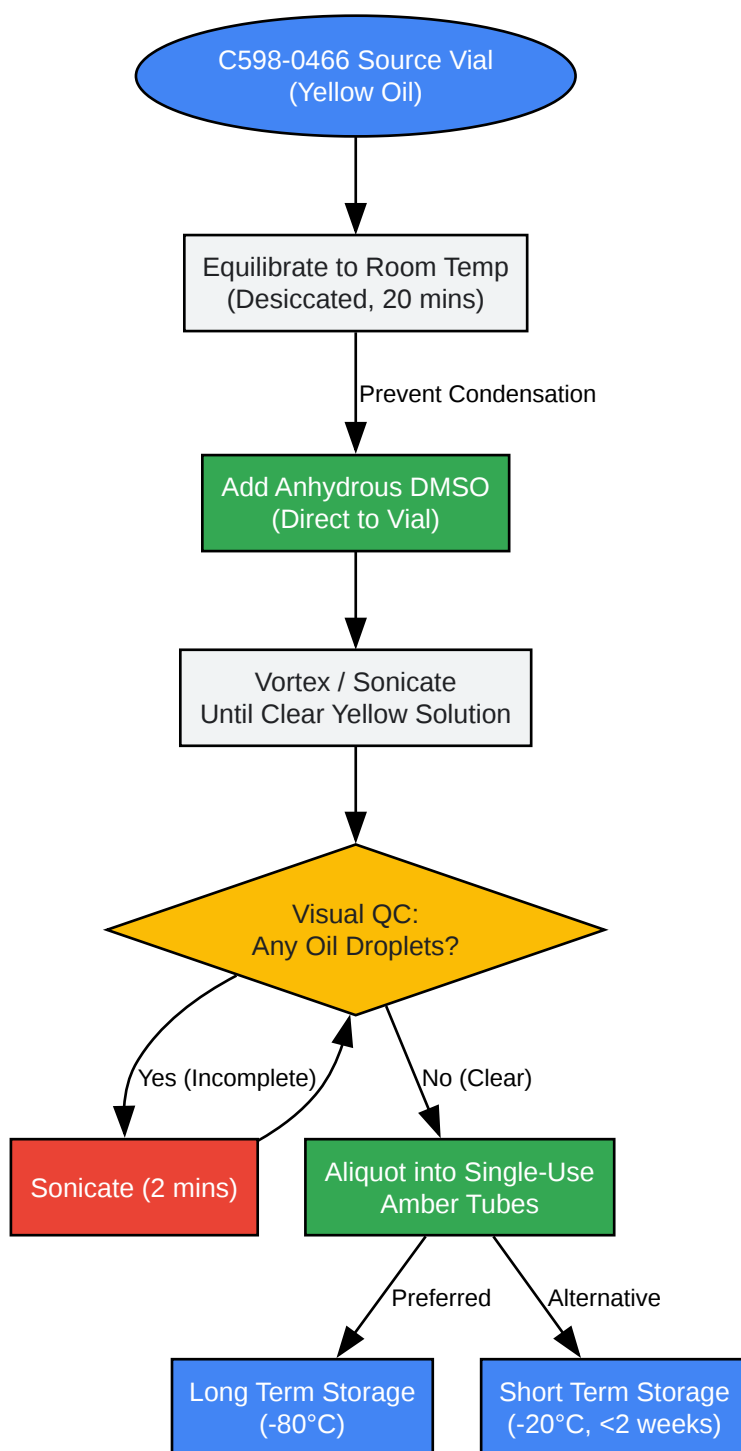
Protocol 2: Aliquoting and Storage

Rationale: DMSO is hygroscopic (absorbs water from air). Storing a large stock bottle at -20°C leads to water absorption over time, causing compound precipitation.

- Prepare Aliquots: Immediately after reconstitution, dispense the master stock into light-protective (amber) microcentrifuge tubes.
 - Volume: 10–50 μL per tube (sufficient for single experiments).
- Seal: Cap tightly. Parafilm is recommended for -80°C storage.
- Label: Include Compound Name, Concentration, Solvent, and Date.
- Flash Freeze: (Optional but recommended) Snap-freeze aliquots in liquid nitrogen or dry ice to immediately arrest chemical activity.
- Store: Place in -80°C freezer.

Workflow Visualization

The following diagram illustrates the critical decision pathways for handling **C598-0466** to maximize stability.



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Figure 1: Optimal reconstitution and storage workflow for **C598-0466** oil/solid to prevent degradation and ensuring homogeneity.

Biological Context & Application

C598-0466 is widely used to study the deubiquitination machinery in cancer cells.

- Mechanism: It inhibits USP7 (and potentially USP10), preventing the deubiquitination of specific oncoproteins (e.g., FLT3-ITD, MDM2). This leads to the proteasomal degradation of these targets.[2]
- In Vitro Usage: Typical working concentrations range from 1 μ M to 10 μ M.
- Control: Always run a DMSO-only vehicle control, as high concentrations of DMSO (>0.5%) can induce cellular stress independent of the inhibitor.

References

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